

Molecular weight and formula of Chloro(methyl)diphenylsilane

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Compound of Interest

Compound Name: Chloro(methyl)diphenylsilane

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An In-Depth Technical Guide to **Chloro(methyl)diphenylsilane**: Properties, Applications, and Experimental Protocols

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **Chloro(methyl)diphenylsilane**. Moving beyond basic data, we delve into the causality behind its reactivity, its strategic applications in synthesis and materials science, and detailed protocols that ensure reliable and reproducible results.

Compound Profile and Core Properties

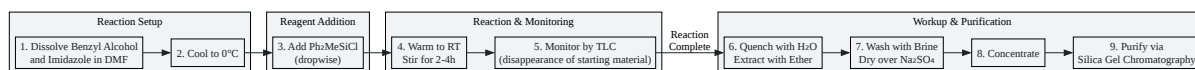
Chloro(methyl)diphenylsilane, often abbreviated as DPMSiCl or Ph_2MeSiCl , is an organosilicon compound distinguished by its unique combination of a reactive chloride leaving group and sterically demanding phenyl substituents. This structure makes it a versatile reagent for a variety of chemical transformations.

The fundamental properties of **Chloro(methyl)diphenylsilane** are summarized below. This data provides the foundational knowledge required for its effective use in a laboratory setting.

Property	Value	References
Molecular Formula	C ₁₃ H ₁₃ ClSi	[1][2][3][4]
Molecular Weight	232.78 g/mol	[1][3][5][6]
CAS Number	144-79-6	[1][2][3][7]
IUPAC Name	chloro-methyl-diphenylsilane	[1][4][8][9]
Appearance	Colorless to pale yellow liquid	[2][3][10][11]
Density	1.107 g/mL at 25 °C	[3][5]
Boiling Point	295 °C	[3][5][11][12]
Refractive Index	n ₂₀ /D 1.574	[3][5][12]
Solubility	Soluble in most organic solvents; reacts with protic solvents	[10][12]

Molecular Structure and Principles of Reactivity

The utility of **Chloro(methyl)diphenylsilane** stems directly from its molecular architecture. The central silicon atom is bonded to a methyl group, two phenyl groups, and a chlorine atom.



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Sources

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